

# "4-(4-Methoxyphenoxy)-3-nitrobenzaldehyde" potential research applications

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## Compound of Interest

Compound Name: 4-(4-Methoxyphenoxy)-3-nitrobenzaldehyde

CAS No.: 15962-63-7

Cat. No.: B091145

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## Strategic Reagent Profile: 4-(4-Methoxyphenoxy)-3-nitrobenzaldehyde

A Versatile Scaffold for Next-Generation Kinase Inhibitors and Functional Materials

### Executive Summary & Chemical Profile

**4-(4-Methoxyphenoxy)-3-nitrobenzaldehyde** (CAS: 15962-63-7) is a high-value intermediate primarily utilized in the synthesis of Tyrosine Kinase Inhibitors (TKIs) targeting the EGFR/HER2 pathway. Its structural architecture combines a reactive aldehyde "warhead" handle, a reducible nitro group for heterocycle coupling, and a hydrophobic 4-methoxyphenoxy tail—a pharmacophore proven to enhance binding affinity in the ATP-binding pocket of kinases.

Beyond pharmaceuticals, the compound serves as a precursor for Schiff base liquid crystals, where its push-pull electronic structure (nitro electron-withdrawing group vs. methoxy electron-donating group) facilitates mesophase formation.

## Chemical Identity Table

| Parameter         | Data                                                         |
|-------------------|--------------------------------------------------------------|
| CAS Number        | 15962-63-7                                                   |
| IUPAC Name        | 4-(4-methoxyphenoxy)-3-nitrobenzaldehyde                     |
| Molecular Formula | C <sub>14</sub> H <sub>11</sub> NO <sub>5</sub>              |
| Molecular Weight  | 273.24 g/mol                                                 |
| Core Scaffold     | 3-Nitrobenzaldehyde                                          |
| Key Substituent   | 4-Methoxyphenoxy (Para-position)                             |
| Physical State    | Yellow crystalline solid                                     |
| Solubility        | Soluble in DMSO, DMF, CHCl <sub>3</sub> ; Insoluble in water |

## Synthetic Utility & Causality

The value of this compound lies in its orthogonal reactivity. It possesses three distinct sites for chemical modification, allowing researchers to build complex libraries around a single core.

### A. The "Hub" Concept: Three-Point Divergence

- Site 1: The Nitro Group (C3)
  - Function: Latent amine.
  - Application: Reduction to the aniline (3-amino-4-(4-methoxyphenoxy)benzaldehyde) creates a nucleophile ready for  
  
coupling with kinase cores (e.g., 4-chloroquinazolines) or cyclization to form benzimidazoles.
- Site 2: The Aldehyde (C1)
  - Function: Electrophilic handle.

- Application: This is the differentiator. Unlike standard anilines, the aldehyde allows for late-stage diversification via reductive amination (attaching solubilizing groups like morpholine or piperazine) or Knoevenagel condensation (extending conjugation for dyes/materials).
- Site 3: The Phenoxy Tail (C4)
  - Function: Hydrophobic anchor.
  - Application: The 4-methoxy group mimics the "tail" region of blockbuster drugs (e.g., the ether linkage in Gefitinib), providing critical hydrophobic interactions within the enzyme pocket.

## B. Synthesis Workflow (DOT Visualization)

The synthesis typically proceeds via Nucleophilic Aromatic Substitution (

) of 4-chloro-3-nitrobenzaldehyde. This route is preferred over nitration of the ether due to regioselectivity control.



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Figure 1: Convergent synthesis via SNAr mechanism. The electron-withdrawing nitro and aldehyde groups activate the chloride for displacement.

## Therapeutic Applications: Kinase Inhibitor Design

The primary research application of this scaffold is in the development of Type I and Type II Kinase Inhibitors.

## Mechanism of Action Design

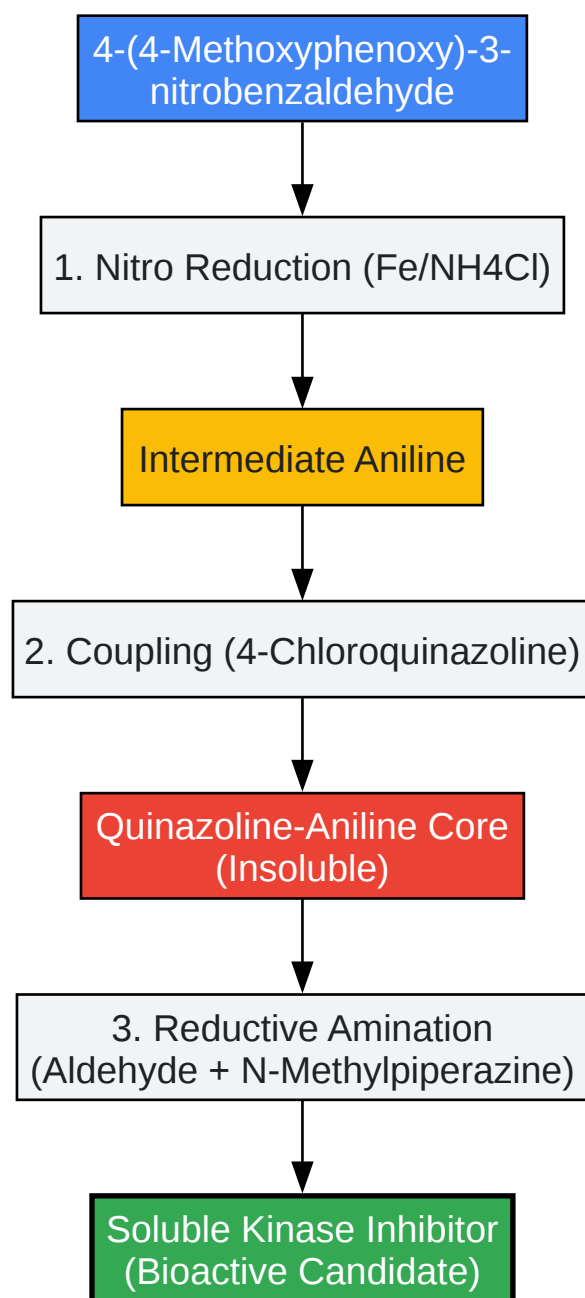
Researchers use this scaffold to target the ATP-binding site of protein kinases.

- **The Hinge Binder:** The nitro group is reduced to an amine, which is then coupled to a heterocycle (e.g., quinazoline, pyrimidine). This heterocycle forms hydrogen bonds with the kinase "hinge" region.
- **The Hydrophobic Pocket:** The 4-(4-methoxyphenoxy) moiety extends into the hydrophobic back-pocket, a strategy used to improve selectivity against wild-type vs. mutant kinases (e.g., EGFR T790M).
- **The Solvent Front:** The aldehyde is converted into a solubilizing tail (e.g., benzylamine derivatives) that protrudes into the solvent, improving oral bioavailability.

## Comparative Pharmacophore Mapping

This molecule serves as a precursor to analogs of established inhibitors:

- **Lapatinib-like analogs:** Utilizing the 3-amino-4-(phenoxy)benzyl architecture.
- **Next-Gen EGFR Inhibitors:** Replacing the standard 3-chloro-4-fluoroaniline tail with the bulkier 4-methoxyphenoxy group to probe steric tolerance in the binding pocket.



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Figure 2: Medicinal chemistry workflow transforming the scaffold into a bioactive kinase inhibitor.

## Experimental Protocols

These protocols are designed to be self-validating. The color changes and solubility shifts serve as checkpoints.

## Protocol A: Synthesis of 4-(4-Methoxyphenoxy)-3-nitrobenzaldehyde

Objective: Preparation of the core scaffold via

- Reagents:
  - 4-Chloro-3-nitrobenzaldehyde (1.0 eq, 18.5 mmol)
  - 4-Methoxyphenol (1.1 eq, 20.4 mmol)
  - Potassium Carbonate ( ) (2.0 eq, Anhydrous)
  - DMF (Dimethylformamide) (50 mL)
- Procedure:
  - Dissolve 4-chloro-3-nitrobenzaldehyde and 4-methoxyphenol in DMF under atmosphere.
  - Add in a single portion. Checkpoint: Suspension will turn bright yellow/orange.
  - Heat to 80°C for 4–6 hours. Monitor by TLC (Hexane:EtOAc 3:1). The starting chloride ( ) should disappear; product appears at lower .
  - Quench: Pour the hot reaction mixture into 300 mL of ice-water with vigorous stirring. The product will precipitate as a yellow solid.
  - Purification: Filter, wash with water (

mL), and recrystallize from Ethanol/Water.

- Validation:
  - Yield: Expect 85–92%.
  - $^1\text{H}$  NMR (DMSO- $d_6$ ): Look for aldehyde singlet at  
ppm and methoxy singlet at  
ppm.

## Protocol B: Nitro Reduction to Aniline

Objective: Activation for drug coupling.

- Reagents:
  - Scaffold (1.0 eq)
  - Iron Powder (5.0 eq)
  - Ammonium Chloride (5.0 eq)[1]
  - Ethanol/Water (4:1 ratio)
- Procedure:
  - Suspend scaffold in EtOH/Water and heat to reflux.
  - Add Fe powder and  
in portions.
  - Reflux for 2 hours. Checkpoint: Color shifts from yellow (nitro) to pale brown/dark (amine/iron).
  - Filter hot through Celite to remove iron residues.

- Concentrate filtrate. The amino-aldehyde is unstable; use immediately for the next coupling step.

## References

- Synthesis of Nitrobenzaldehyde Derivatives: BenchChem Technical Guide. "Synthesis of 4-Chloro-3-nitrobenzaldehyde from 4-Chlorobenzaldehyde."
- Kinase Inhibitor Pharmacophores: National Institutes of Health (PubChem). "Compound Summary: 4-Chloro-3-nitrobenzaldehyde (Precursor)."
- General S<sub>N</sub>Ar Methodology: Organic Syntheses. "Preparation of p-Nitrobenzaldehyde and derivatives."
- Product Specification: Sigma-Aldrich. "**4-(4-Methoxyphenoxy)-3-nitrobenzaldehyde** Product Sheet."

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## Sources

- 1. 4-Methoxy-3-nitrobenzaldehyde | C<sub>8</sub>H<sub>7</sub>NO<sub>4</sub> | CID 700608 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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